

Essential Safety and Operational Guide for 3-Isothiocyanato-1,1'-biphenyl

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Compound of Interest

Compound Name: 3-Isothiocyanato-1,1'-biphenyl

Cat. No.: B1292479

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **3-Isothiocyanato-1,1'-biphenyl** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

Chemical Identifier and Physical Properties

Property	Value
CAS Number	1510-25-4
Molecular Formula	C13H9NS
Molecular Weight	211.28 g/mol
Purity	95+%

Hazard Identification and Precautionary Statements

3-Isothiocyanato-1,1'-biphenyl is classified with the following hazards:

- Signal Word: Warning
- Hazard Statements:
 - H315: Causes skin irritation

- H319: Causes serious eye irritation
- H335: May cause respiratory irritation

General hazards for isothiocyanates also include potential for being toxic if swallowed, in contact with skin, or inhaled, and may cause skin and respiratory sensitization.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Personal Protective Equipment (PPE)

Strict adherence to the following PPE guidelines is mandatory to prevent exposure.

Protection Type	Specifications	Rationale
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles. [1] [2] [3] A face shield may be required for splash hazards.	Protects against splashes and vapors that can cause serious eye damage. [1]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber, neoprene). [1] A lab coat and closed-toe shoes are mandatory. [1] Consider flame-retardant and antistatic protective clothing.	Prevents skin contact, which can cause irritation and potential allergic reactions. [1] [4]
Respiratory Protection	A NIOSH/MSHA-approved respirator is required when vapors or aerosols are generated. [1] [2] [3] All handling of the solid and its solutions should be conducted in a certified chemical fume hood. [5]	Protects against inhalation of irritant dust or vapors.

Operational Plan: Step-by-Step Handling Procedure

A systematic approach is crucial for safely handling **3-Isothiocyanato-1,1'-biphenyl**.

1. Preparation:

- Thoroughly review the Safety Data Sheet (SDS) before beginning any work.[1]
- Ensure a chemical fume hood is operational and use it for all procedures involving this substance.[5]
- Verify that an eyewash station and safety shower are readily accessible.[2][5]

2. Weighing and Transfer:

- Handle the solid compound exclusively within a chemical fume hood to avoid inhalation of dust.
- Use non-sparking tools for transfers.[3][5]
- Keep the container tightly closed when not in use to prevent exposure to moisture and air.[2][5]

3. Dissolution:

- Add the solid to the solvent slowly and in a controlled manner.
- If the dissolution process is exothermic, ensure the vessel is appropriately cooled.

4. Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[6]
- The recommended storage temperature is 2-8°C.
- Store away from incompatible materials such as strong oxidizing agents, strong bases, alcohols, and amines.[7][8]

Disposal Plan

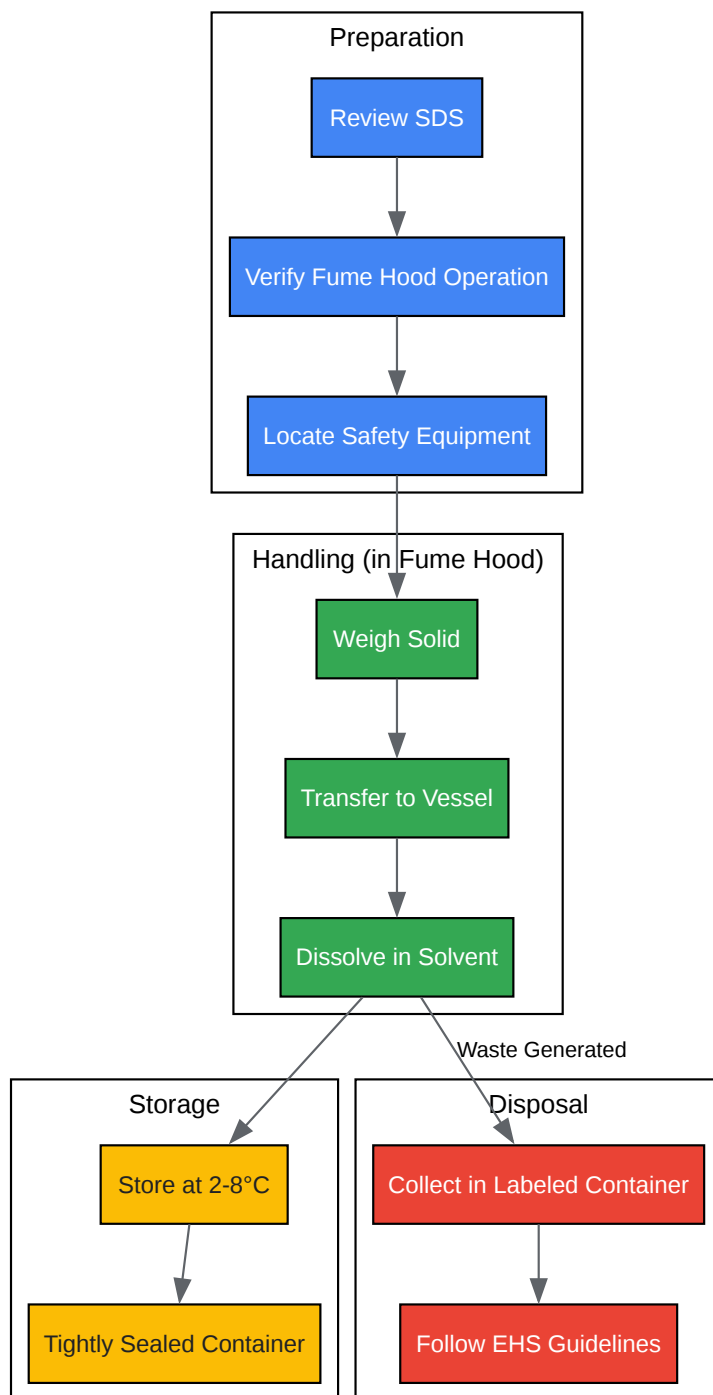
All waste containing **3-Isothiocyanato-1,1'-biphenyl** must be treated as hazardous waste.

- Waste Collection:

- Collect all solid and liquid waste in clearly labeled, sealed containers.
- Do not mix with other waste streams.[\[4\]](#)
- Disposal Procedure:
 - Dispose of the chemical waste in accordance with local, regional, and national environmental regulations.[\[4\]](#)[\[5\]](#)
 - Contact your institution's Environmental Health and Safety (EHS) department for specific disposal protocols.

Experimental Workflow

Safe Handling Workflow for 3-Isothiocyanato-1,1'-biphenyl



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Caption: Logical workflow for handling **3-Isothiocyanato-1,1'-biphenyl**.

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